

Application of Chlorendic Anhydride in Flame Retardant Coatings: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorendic anhydride

Cat. No.: B085838

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

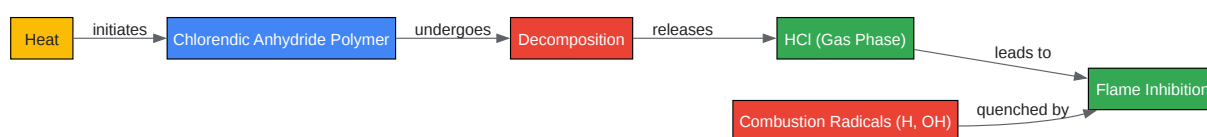
Chlorendic anhydride is a reactive, solid flame retardant distinguished by its high chlorine content (approximately 54.5%) and a stable chlorinated bicyclic structure.^[1] It is chemically incorporated into polymer backbones, providing permanent flame retardancy that does not leach out over time, a significant advantage over additive flame retardants.^[2] This reactive nature also contributes to enhanced thermal stability, corrosion resistance, and abrasion resistance in the final coating.^{[1][3]}

Resin systems formulated with **chlorendic anhydride** can meet stringent fire safety standards, including ASTM E84 (Underwriter's Tunnel Test), UL-94, and ASTM E 162-78 (Surface Flammability Test).^[1] Its applications are extensive, ranging from industrial and marine coatings to electrical laminates and composites for construction and transportation.^{[1][4][5]} This document provides detailed application notes and experimental protocols for the use of **chlorendic anhydride** in various flame-retardant coating systems.

Mechanism of Flame Retardancy

The primary flame retardant mechanism of **chlorendic anhydride** is based on gas-phase flame inhibition. Upon exposure to high temperatures, the polymer containing **chlorendic**

anhydride decomposes and releases halogenated species, primarily hydrogen chloride (HCl). These species act as radical scavengers in the flame, interrupting the exothermic combustion cycle and reducing flame propagation.[6]



[Click to download full resolution via product page](#)

Caption: Gas-phase flame inhibition mechanism of **chlorendic anhydride**.

Applications in Various Coating Systems

Chlorendic anhydride is a versatile flame retardant that can be incorporated into several thermosetting resin systems to create high-performance coatings.

Unsaturated Polyester Resin Coatings

Unsaturated polyester resins (UPRs) based on **chlorendic anhydride** are widely used in flame-retardant, glass-reinforced composites for applications such as construction panels, electrical components, and marine vessels.[1] The incorporation of **chlorendic anhydride** into the polyester backbone imparts excellent flame retardancy and corrosion resistance.[4]

Epoxy Resin Coatings

In epoxy resins, **chlorendic anhydride** acts as a reactive curing agent or hardener.[7] The resulting epoxy coatings exhibit permanent flame retardancy, high heat distortion temperatures, and robust chemical and abrasion resistance.[1] These properties make them suitable for demanding applications like electrical laminates, protective coatings for industrial environments, and adhesives.[1][3]

Alkyd Resin Coatings

Alkyd coatings formulated with **chlorendic anhydride** are extensively used for industrial and marine applications.[1] These coatings offer a combination of flame retardance and chemical resistance, meeting military specifications for use on naval ships.[1]

Quantitative Performance Data

The flame-retardant efficacy of **chlorendic anhydride**-based coatings can be quantified using various standard tests. The following tables summarize typical performance data.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Ratings

Polymer Matrix	Flame Retardant System	LOI (%)	UL-94 Rating	Reference
Unsaturated Polyester	Chlorendic Anhydride (30 wt%)	28-35	V-0	[8]
Unsaturated Polyester	Decabromodiphenyl Ethane (DecaBDPE) + Antimony Trioxide (Sb ₂ O ₃)	29.5	V-0	[8]
Epoxy Resin	Chlorendic Anhydride Cured	27-32	V-0	[8]
Epoxy Resin	DOPO-based Phosphorus FR (1.6 wt% P)	28.9	V-0	[8]

Table 2: Cone Calorimetry Data (Illustrative)

Parameter	Unmodified Epoxy	Chlorendic Anhydride Modified Epoxy
Time to Ignition (s)	45	60
Peak Heat Release Rate (kW/m ²)	1200	650
Total Heat Release (MJ/m ²)	110	75
Smoke Production Rate (m ² /s)	0.15	0.08

Experimental Protocols

Detailed methodologies for the synthesis and evaluation of **chlorendic anhydride**-based flame retardant coatings are provided below.



[Click to download full resolution via product page](#)

Caption: Standard workflow for synthesis and evaluation of flame-retardant coatings.

Synthesis of Chlorendic Anhydride-Based Unsaturated Polyester Resin

This protocol describes the synthesis of a flame-retardant unsaturated polyester resin using **chlorendic anhydride** as the reactive flame retardant.

Materials:

- Propylene glycol
- Ethylene glycol

- **Chlorendic anhydride**

- Maleic anhydride
- Phthalic anhydride
- Nitrogen gas
- Styrene monomer

Equipment:

- Four-necked flask
- Mechanical stirrer
- Thermometer
- Nitrogen inlet
- Condenser

Procedure:

- Charge the four-necked flask with propylene glycol and ethylene glycol.
- Begin stirring and heat the mixture to 80°C under a nitrogen blanket.
- Add **chlorendic anhydride**, maleic anhydride, and phthalic anhydride to the flask.
- Gradually increase the temperature to 150-160°C and maintain for 2-3 hours.
- Further, increase the temperature to 190-200°C.
- Monitor the progress of the esterification reaction by measuring the acid value of the mixture at regular intervals.
- Once the desired acid value is reached, cool the resin to below 100°C.

- Add styrene monomer to the polyester melt to achieve the desired viscosity.

Flame Retardancy Testing

Principle: The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material. A higher LOI value indicates better flame retardancy.

Apparatus:

- LOI apparatus (conforming to ASTM D2863)
- Specimen holder
- Ignition source

Procedure:

- Prepare test specimens according to the standard dimensions.
- Mount the specimen vertically in the holder within the glass chimney of the apparatus.
- Introduce a mixture of oxygen and nitrogen into the chimney at a specified flow rate.
- Ignite the top of the specimen with the ignition source.
- Observe the burning behavior of the specimen.
- Adjust the oxygen concentration and repeat the test until the minimum concentration required to sustain burning for a specified time or length is determined.

Principle: This test assesses the flammability of plastic materials by observing the burning behavior of a vertically oriented specimen after the application of a controlled flame.

Apparatus:

- UL-94 test chamber
- Bunsen burner

- Specimen clamp
- Cotton batting

Procedure:

- Prepare rectangular bar specimens of the coated material.
- Mount a specimen vertically using the clamp.
- Place a layer of dry cotton batting on the floor of the chamber, 300 mm below the specimen.
- Apply a 20 mm blue flame to the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t_1).
- Immediately re-apply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time (t_2) and the afterglow time (t_3).
- Note if any flaming drips ignite the cotton batting.
- Classify the material as V-0, V-1, or V-2 based on the criteria in the UL-94 standard.

Principle: Cone calorimetry is a bench-scale test that measures the heat release rate (HRR) and other combustion properties of materials under controlled heat flux conditions.

Apparatus:

- Cone calorimeter (conforming to ASTM E1354 or ISO 5660)
- Specimen holder
- Spark igniter

Procedure:

- Prepare square specimens of the coated material (typically 100 mm x 100 mm).

- Place the specimen in the holder and position it under the conical heater.
- Expose the specimen to a predetermined heat flux (e.g., 35 or 50 kW/m²).
- Ignite the pyrolysis gases emanating from the specimen surface using the spark igniter.
- Continuously measure the oxygen concentration in the exhaust gas stream to calculate the heat release rate.
- Record other parameters such as time to ignition, mass loss rate, and smoke production.

Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to evaluate the thermal stability and decomposition characteristics of the coating.

Apparatus:

- Thermogravimetric analyzer

Procedure:

- Place a small, known mass of the cured coating material into the TGA sample pan.
- Heat the sample at a controlled rate (e.g., 10°C/min) in a specified atmosphere (e.g., nitrogen or air).
- Record the sample mass as a function of temperature.
- Analyze the resulting TGA curve to determine the onset of decomposition, the temperature of maximum weight loss, and the char yield at high temperatures.

Safety Precautions

Chlorendic anhydride and its resulting formulations should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. All combustion tests must be conducted in a suitable fume hood or a dedicated fire testing facility with appropriate exhaust and fire suppression systems.

Conclusion

Chlorendic anhydride is a highly effective reactive flame retardant for a variety of coating systems. Its ability to be chemically integrated into the polymer matrix provides permanent flame retardancy and enhances other material properties. The experimental protocols provided herein offer a framework for the synthesis and evaluation of high-performance, flame-retardant coatings utilizing **chlorendic anhydride**. Proper formulation and testing are crucial for achieving the desired fire safety standards in the final application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorendic Anhydride | Velsicol Chemical, LLC [velsicol.com]
- 2. nbinnno.com [nbinnno.com]
- 3. nbinnno.com [nbinnno.com]
- 4. Chlorendic acid and anhydride (EHC 185, 1996) [inchem.org]
- 5. Chlorendic Acid - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. policycommons.net [policycommons.net]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application of Chlorendic Anhydride in Flame Retardant Coatings: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085838#application-of-chlorendic-anhydride-in-flame-retardant-coatings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com